

An In-Depth Technical Guide to Methyl 2-(2-hydroxyphenoxy)acetate

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Compound of Interest

Compound Name: 2-(Methoxycarbonyl)methoxyphenol
CAS No.: 165380-12-1
Cat. No.: B1271061

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For Researchers, Scientists, and Drug Development Professionals

Foreword: Navigating the Nomenclature

The compound at the heart of this guide, Methyl 2-(2-hydroxyphenoxy)acetate, is occasionally referred to by the systematic but less common name, **2-(Methoxycarbonyl)methoxyphenol**. For clarity and alignment with prevalent industry and research databases, this document will primarily use the former designation. Its Chemical Abstracts Service (CAS) number is 22446-37-3. This guide aims to provide a comprehensive technical overview of this versatile chemical intermediate, delving into its synthesis, properties, and critical role in the development of new chemical entities.

Section 1: Core Chemical and Physical Characteristics

Methyl 2-(2-hydroxyphenoxy)acetate is a bifunctional molecule featuring a phenolic hydroxyl group and a methyl ester. This unique structural arrangement imparts a reactivity profile that

makes it a valuable precursor in multi-step organic syntheses.[1]

Physicochemical Properties

A summary of the key physicochemical properties of Methyl 2-(2-hydroxyphenoxy)acetate is presented in the table below. These parameters are fundamental for its handling, storage, and application in synthetic chemistry.

Property	Value	Source(s)
CAS Number	22446-37-3	[2][3]
Molecular Formula	C ₉ H ₁₀ O ₃	[1]
Molecular Weight	166.17 g/mol	[1]
Appearance	White crystalline powder	[1]
Melting Point	122-124 °C	[1]
Boiling Point	261.9±15.0 °C at 760 mmHg	[2]
Density	1.2±0.1 g/cm ³	[2]
Flash Point	110.0±13.2 °C	[2]
Solubility	Moderately soluble in organic solvents	[1]

Section 2: Synthesis of Methyl 2-(2-hydroxyphenoxy)acetate

The synthesis of Methyl 2-(2-hydroxyphenoxy)acetate is typically achieved through the esterification of 2-hydroxyphenylacetic acid. A common and efficient laboratory-scale protocol is detailed below.

Synthesis Protocol: Fischer Esterification

This protocol describes the synthesis of Methyl 2-(2-hydroxyphenoxy)acetate from 2-hydroxyphenylacetic acid using methanol in the presence of a strong acid catalyst.

Materials:

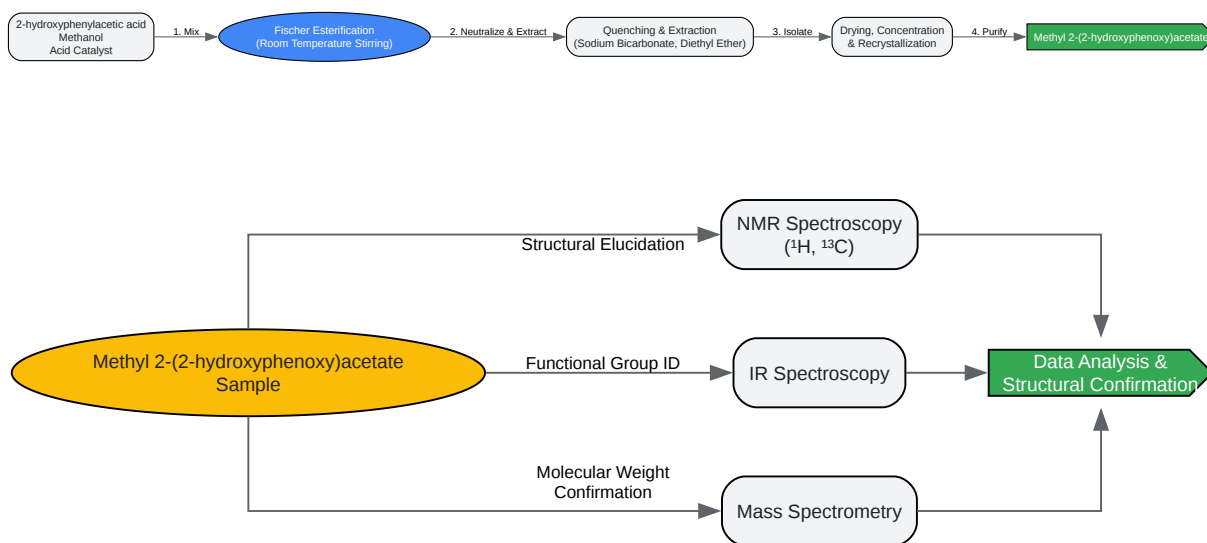
- 2-hydroxyphenylacetic acid
- Methanol (anhydrous)
- Acetyl chloride (or concentrated sulfuric acid)
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Petroleum ether (for recrystallization)

Step-by-Step Methodology:

- **Catalyst Preparation:** In a suitably sized round-bottom flask equipped with a magnetic stirrer and a reflux condenser, prepare a solution of hydrogen chloride in methanol. This can be achieved by cautiously adding acetyl chloride dropwise to chilled anhydrous methanol.
- **Reaction Setup:** To the methanolic HCl solution, add 2-hydroxyphenylacetic acid.
- **Reaction Execution:** Stir the reaction mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, concentrate the reaction mixture under reduced pressure to remove the excess methanol.
- **Extraction:** Dissolve the residue in diethyl ether and wash sequentially with a saturated aqueous solution of sodium bicarbonate until effervescence ceases, followed by a wash with brine.
- **Drying and Concentration:** Dry the ethereal layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.

- Purification: Recrystallize the resulting solid from a mixture of diethyl ether and petroleum ether to yield pure Methyl 2-(2-hydroxyphenoxy)acetate as a white, powdery solid.

Synthesis Workflow Diagram



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Caption: Analytical workflow for the characterization of Methyl 2-(2-hydroxyphenoxy)acetate.

Section 5: Safety, Handling, and Storage

Proper handling and storage of Methyl 2-(2-hydroxyphenoxy)acetate are essential to ensure laboratory safety and maintain the integrity of the compound.

Hazard Identification and Personal Protective Equipment (PPE)

While specific hazard data for Methyl 2-(2-hydroxyphenoxy)acetate is not extensively documented, it is prudent to handle it with the care afforded to all laboratory chemicals. Based on the safety data for similar phenoxyacetic acid derivatives, the following precautions are recommended: [4]

- Eye Protection: Wear chemical safety goggles or a face shield.

- Skin Protection: Use chemically resistant gloves.
- Respiratory Protection: In case of dust formation, use a NIOSH-approved respirator.
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling.

Storage and Stability

Methyl 2-(2-hydroxyphenoxy)acetate should be stored in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents. [1][4] Keep the container tightly closed when not in use.

Section 6: Conclusion

Methyl 2-(2-hydroxyphenoxy)acetate, with its CAS number 22446-37-3, is a valuable and versatile chemical intermediate. Its bifunctional nature provides a reactive platform for the synthesis of a wide range of more complex molecules, finding applications in both the agrochemical and pharmaceutical industries. A thorough understanding of its properties, synthesis, and safe handling is paramount for its effective utilization in research and development.

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